Gigasept compatibility with specific plastics and polymers

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Gigasept Material Compatibility: Technical Support Center

This technical support center provides essential guidance for researchers, scientists, and drug development professionals on the compatibility of **Gigasept**® disinfectant solutions with various plastics and polymers commonly used in laboratory settings.

Frequently Asked Questions (FAQs)

Q1: Which plastics and polymers are generally compatible with the Gigasept® product line?

A1: Many common laboratory plastics show good compatibility with specific **Gigasept**® formulations. However, compatibility is highly dependent on the type of plastic, the specific **Gigasept**® product, concentration, contact time, and temperature. Always refer to the manufacturer's instructions and the detailed compatibility data in this guide.

Q2: Are there any known incompatibilities with specific plastics for **Gigasept**® Instru AF?

A2: Yes, while **Gigasept**® Instru AF is compatible with many materials, it has limited compatibility with polycarbonate (PC).[1] Prolonged or repeated exposure, especially under mechanical stress, can lead to environmental stress cracking (ESC), causing crazing, brittleness, and potential failure of the material. This is a critical consideration for items made of polycarbonate.

Troubleshooting & Optimization





Q3: What are the recommendations for using Gigasept® PAA with plastics?

A3: **Gigasept**® PAA is compatible with a range of plastics including polycarbonate, polyurethane, silicone, polysulfone, polyamide, polyester, and polystyrene.[2][3][4][5] However, it is crucial to adhere to the recommended contact time and to rinse the materials thoroughly with sterile or filtered water after disinfection.[2][3][4] The typical contact time for disinfection is 5 minutes, with a maximum recommended contact time of 30 minutes.[6]

Q4: What is the general compatibility of **Gigasept**® FF (new) with plastics?

A4: The product information for **Gigasept**® FF (new) states general compatibility with plastics. [7][8][9][10] The active ingredient is a reaction product of DMO-THF, ethanol, and water.[7][8][9] [10] For specific, unlisted plastics, it is advisable to perform a compatibility test.

Q5: Can I use Gigasept® disinfectants with PMMA (Acrylic)?

A5: Caution is advised when using disinfectants containing certain active ingredients with Polymethyl Methacrylate (PMMA). Some of the active components in disinfectant solutions can act as solvents or stress-cracking agents for PMMA. For instance, benzalkonium chloride, a component of some disinfectant formulations, has been shown to interact with polyhydroxyethylmethacrylate (polyHEMA), a polymer similar to PMMA.[11] Given that alcohols and other organic solvents can also affect PMMA, direct compatibility testing is strongly recommended before routine use.[12]

Q6: What about the compatibility of **Gigasept**® with Polypropylene (PP), Polyethylene (PE), and PTFE?

A6:

- Polypropylene (PP): Generally shows good resistance to the chemical classes of active
 ingredients found in Gigasept®. However, studies have shown that benzalkonium chloride
 can be adsorbed by polypropylene, which might affect the material over time or reduce the
 disinfectant's efficacy.[3][7]
- Polyethylene (PE): Similar to polypropylene, polyethylene is generally resistant to many chemicals. However, there is evidence of adsorption of benzalkonium chloride onto polyethylene surfaces.[9][10]



• PTFE (Teflon®): Polytetrafluoroethylene is known for its excellent chemical resistance to a wide range of substances and is generally expected to be compatible with **Gigasept**® formulations.[6][13][14][15][16][17]

For all unlisted plastics and specific application conditions, performing a compatibility test is the most reliable approach.

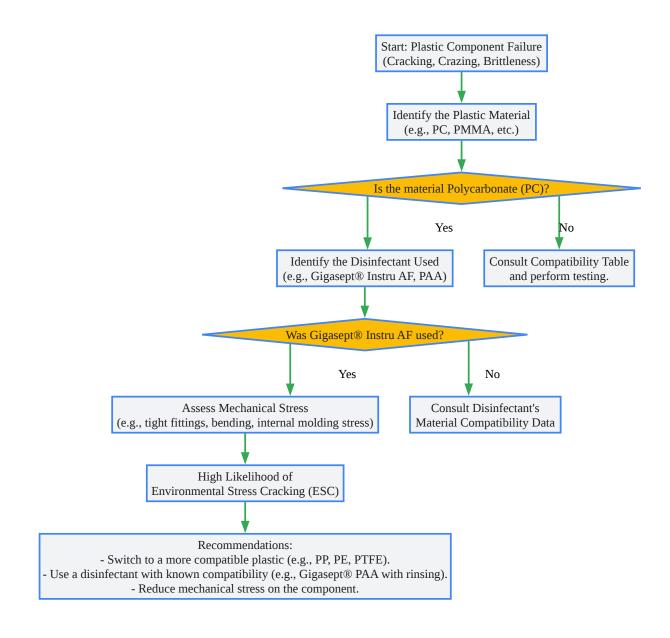
Troubleshooting Guide

Issue: Cracking, Crazing, or Brittleness of Plastic Components After Disinfection

This is a common issue known as Environmental Stress Cracking (ESC). It occurs when a plastic material is simultaneously subjected to mechanical stress and a chemical agent that, on its own, might not cause damage.[14]

Root Cause Analysis Workflow:





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Caption: Troubleshooting workflow for plastic component failure after disinfection.



Troubleshooting Steps:

- Identify the Material: Determine the type of plastic that has failed. Polycarbonate (PC) is particularly susceptible to ESC from certain chemical agents.
- Identify the Disinfectant: Note the specific Gigasept® product and concentration used.
 Gigasept® Instru AF contains ingredients that can act as stress-cracking agents for polycarbonate.
- Assess Mechanical Stress: Examine the failed part for sources of stress. This can be from external forces (e.g., being bent or clamped) or internal stresses from the manufacturing process.
- Consult Compatibility Data: Refer to the data table below. If the plastic and disinfectant combination is listed as "Limited" or "Not Recommended," you have likely found the cause.
- Take Corrective Action:
 - Material Substitution: If possible, replace the component with one made from a more resistant plastic such as polypropylene (PP), polyethylene (PE), or PTFE.
 - Disinfectant Substitution: Switch to a Gigasept® formulation with known compatibility for that specific plastic (e.g., Gigasept® PAA, ensuring adherence to contact time and rinsing protocols).
 - Process Modification: If substitution is not possible, minimize the contact time of the disinfectant with the plastic and ensure thorough rinsing. Also, try to reduce any mechanical stress on the components.

Data Presentation: Gigasept® Compatibility with Plastics and Polymers



Plastic/Polyme r	Gigasept® Instru AF	Gigasept® PAA	Gigasept® FF (new)	General Recommendati ons & Remarks
Polycarbonate (PC)	Limited Compatibility	Compatible (with limited contact time and rinsing)	Generally Compatible	High risk of Environmental Stress Cracking (ESC) with Gigasept® Instru AF, especially under stress.[1] For Gigasept® PAA, do not exceed recommended contact time.[2] [3][4]
Polysulfone (PSU)	Not Specified	Compatible (with limited contact time and rinsing)	Generally Compatible	Testing is recommended for Gigasept® Instru AF.
Poly(methyl methacrylate) (PMMA) / Acrylic	Not Specified	Not Specified	Generally Compatible	Caution is advised. Some active ingredients in disinfectants can cause crazing or cracking.[11][12] Compatibility testing is highly recommended.
Polyurethane (PU)	Not Specified	Compatible (with limited contact time and rinsing)	Generally Compatible	Testing is recommended for Gigasept® Instru AF.



Silicone	Not Specified	Compatible (with limited contact time and rinsing)	Generally Compatible	Testing is recommended for Gigasept® Instru AF.
Polyamide (PA)	Not Specified	Compatible (with limited contact time and rinsing)	Generally Compatible	Testing is recommended for Gigasept® Instru AF.
Polyester	Not Specified	Compatible (with limited contact time and rinsing)	Generally Compatible	Testing is recommended for Gigasept® Instru AF.
Polystyrene (PS)	Not Specified	Compatible (with limited contact time and rinsing)	Generally Compatible	Testing is recommended for Gigasept® Instru AF.
Polypropylene (PP)	Generally Compatible	Generally Compatible	Generally Compatible	Benzalkonium chloride, an ingredient in some disinfectants, can be adsorbed by PP.[3][7] Monitor for any long-term effects.
Polyethylene (PE)	Generally Compatible	Generally Compatible	Generally Compatible	Benzalkonium chloride can be adsorbed by PE. [9][10] Monitor for any long-term effects.
Polytetrafluoroet hylene (PTFE)	Generally Compatible	Generally Compatible	Generally Compatible	Excellent chemical resistance is



expected.[6][13] [14][15][16][17]

Experimental Protocols

Methodology for Evaluating Plastic and Polymer Compatibility (Based on ASTM D543)

This protocol provides a framework for testing the compatibility of plastics and polymers with **Gigasept**® solutions.

- 1. Objective: To assess the effect of **Gigasept**® disinfectants on the physical and mechanical properties of plastic and polymer specimens.
- 2. Materials:
- Test specimens of the plastic/polymer of interest (standardized size, e.g., tensile bars).
- **Gigasept**® solution at the desired use-concentration.
- Control solution (e.g., deionized water).
- · Immersion containers with lids.
- Analytical balance.
- Calipers.
- Mechanical testing equipment (e.g., tensile tester).
- 3. Procedure:
- · Pre-immersion Analysis:
 - Visually inspect each specimen for any defects.
 - Measure the weight of each specimen to the nearest 0.1 mg.
 - Measure the dimensions (length, width, thickness) of each specimen.



 If mechanical properties are to be assessed, test a set of control specimens to establish a baseline.

Immersion:

- Immerse a set of specimens in the Gigasept® solution and another set in the control solution.
- Ensure specimens are fully submerged and not in contact with each other.
- Seal the containers to prevent evaporation.
- Maintain a constant temperature representative of the intended use environment.
- The immersion duration should reflect the typical exposure time in the laboratory, with additional time points to assess long-term effects (e.g., 24h, 72h, 1 week).
- Post-immersion Analysis:
 - At the end of the immersion period, remove the specimens.
 - Rinse the specimens thoroughly with deionized water and dry them.
 - Repeat the measurements of weight and dimensions.
 - Visually inspect for any changes in appearance (e.g., discoloration, swelling, crazing, cracking).
 - Conduct mechanical testing (e.g., tensile strength, elongation at break) and compare the results to the pre-immersion baseline and the control group.

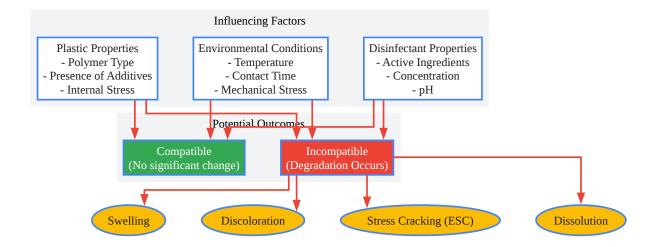
4. Data Analysis:

- Calculate the percentage change in weight and dimensions.
- Quantify the change in mechanical properties.
- Document all visual observations.



5. Interpretation: Significant changes in weight, dimensions, appearance, or mechanical properties indicate incompatibility.

Mandatory Visualization



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Caption: Factors influencing material-disinfectant compatibility.

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